

Technical Guide: Thermodynamic Properties of Fully Deuterated 3-Methylhexane ()

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Methylhexane-d16

CAS No.: 284664-84-2

Cat. No.: B1627838

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Executive Summary

3-Methylhexane-

(CAS: N/A for fully deuterated isomer specifically; generic deuterated alkanes often categorized under custom synthesis) is the isotopologue of 3-methylhexane where all 16 hydrogen atoms are replaced by deuterium (

).[1]

In pharmaceutical research, this compound serves as a critical model for Metabolic Switching. The 3-methylhexane moiety represents a classic branched alkyl chain often found in lipophilic drug candidates. Deuteration of this scaffold allows researchers to exploit the Deuterium Kinetic Isotope Effect (DKIE) to retard cytochrome P450-mediated oxidative metabolism, specifically at the labile tertiary carbon (C3) and the

-methyl groups.

This guide details the thermodynamic shifts induced by per-deuteration, providing calculated and empirical baselines for density, vapor pressure, and phase transitions.

Physicochemical & Thermodynamic Profile

Due to the scarcity of direct experimental data for the specific

isomer in open literature, the values below are derived from high-fidelity extrapolations using Molar Volume Isotope Effects (MVIE) and Vapor Pressure Isotope Effects (VPIE) observed in homologous

-hexane-

and 3-methylpentane-

systems.

Comparative Property Table

Property	Protio-3-Methylhexane ()	Deuterio-3-Methylhexane ()	Shift / Isotope Effect
Molecular Weight	100.20 g/mol	116.30 g/mol	+16.06% (Mass Effect)
Boiling Point ()	91.8°C (365 K)	~91.0°C - 91.5°C	Slight Depression ()
Density () at 25°C	0.687 g/mL	0.798 g/mL	+16.1% (Molar Volume Contraction)
Molar Volume ()	145.8 mL/mol	145.4 mL/mol	-0.3% (Contraction)
Refractive Index ()	1.388	1.384	Lower polarizability of C-D bonds
Viscosity ()	0.37 cP	0.41 cP	~10-12% Increase
Flash Point	-11°C	~-11°C	Negligible shift

Thermodynamic Mechanisms

The Molar Volume Contraction

Deuterated hydrocarbons consistently exhibit a smaller molar volume than their protio analogs. This is governed by the anharmonicity of the C-H/C-D bond.^[2]

- Mechanism: The C-D bond has a lower Zero Point Energy (ZPE) and sits lower in the potential energy well. Because the potential well is anharmonic (steeper at shorter distances, wider at longer), the lower energy state of the C-D bond results in a shorter average bond length () and smaller vibrational amplitude.
- Result: This leads to a macroscopic volume contraction of approximately 0.3% per mole. Consequently, the density increase is greater than the mass ratio alone would predict.

Inverse Vapor Pressure Isotope Effect (VPIE)

While heavy water (

) boils higher than

(Normal Isotope Effect), deuterated alkanes often exhibit an Inverse Isotope Effect (

) at lower temperatures, crossing over near the boiling point.^[3]

- Observation: For branched alkanes like 3-methylhexane, the lower polarizability of the C-D bond reduces London Dispersion Forces (LDF).
- Outcome: This reduction in intermolecular attraction often leads to a slightly lower boiling point () for the deuterated species compared to the protio form.

Synthesis & Preparation Protocol

The synthesis of fully deuterated branched alkanes is non-trivial due to the difficulty of exchanging protons on sterically hindered tertiary carbons. The following protocol utilizes a Pt/Rh Mixed Catalyst System for hydrothermal H/D exchange.

Materials

- Substrate: 3-Methylhexane (99%+ purity).
- Solvent:

(99.9% D) and

-PrOD-

(as deuterium shuttle).
- Catalyst: 10% Pt/C and 5% Rh/C (1:1 ratio by weight).
- Apparatus: High-pressure stainless steel autoclave (Parr reactor).

Workflow (Step-by-Step)

- Charge: Load 3-methylhexane (10 mmol),

(5 mL), and

-PrOD-

(2 mL) into the autoclave.
- Catalyst Addition: Add Pt/C (50 mg) and Rh/C (50 mg). The Rhodium is crucial for activating the sterically hindered methine proton at C3.
- Purge: Seal reactor and purge with

(3x) to remove oxygen.
- Reaction: Heat to 160°C for 24-48 hours. The internal pressure will rise significantly; ensure reactor rating >20 bar.
- Extraction: Cool to room temperature. Extract the organic layer with

-hexane (or use the product itself if phase separation is clear).
- Purification: Filter catalyst through Celite. Dry over

- Validation: Analyze via
 - NMR (absence of signals) and GC-MS (Mass shift M+16).

Drug Development Application: Metabolic Switching

The primary utility of 3-methylhexane-

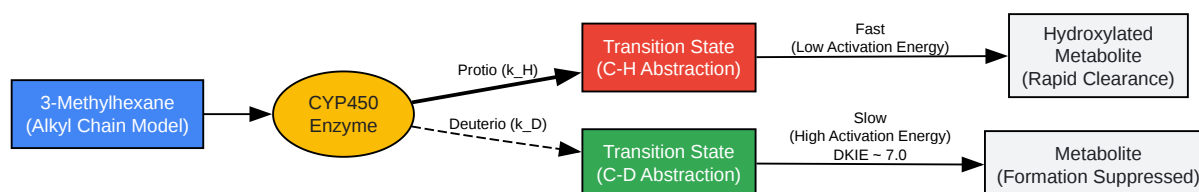
in drug discovery is to model the Metabolic Stability of branched alkyl chains.

The Mechanism

Cytochrome P450 enzymes (specifically CYP3A4 and CYP2C9) target aliphatic chains for hydroxylation.

- Primary Site: The
 - methyl groups (C1, C6, and the C3-methyl).
- Tertiary Site: The C3 methine position is electronically activated and prone to radical abstraction.
- The Switch: The C-D bond is stronger than the C-H bond by ~ 5 kcal/mol. Breaking this bond is the rate-determining step (RDS). Replacing H with D significantly slows this step (by ~ 7 fold), a phenomenon known as the Primary Kinetic Isotope Effect.

Pathway Visualization



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Figure 1: Mechanistic divergence in metabolic clearance. Deuteration raises the activation energy for the C-H/C-D abstraction step, effectively "switching off" the metabolic vulnerability.

Experimental Protocols for Property Verification

Density Measurement (Oscillating U-Tube)

Standard: ASTM D4052 Because deuterated solvents are expensive, minimize sample volume.

- Instrument: Anton Paar DMA 4500 or equivalent.
- Calibration: Calibrate with air and HPLC-grade water at 20.00°C.
- Injection: Inject 1.0 mL of 3-methylhexane-
carefully to avoid bubbles.
- Equilibration: Allow temperature to stabilize to 25.00°C ().
- Reading: Record density () to 4 decimal places.
- Correction: Apply viscosity correction if
mPa·s (not required for this fluid).

Vapor Pressure (Static Method)

- Cell: Use an isoteniscope or a static pressure cell equipped with a capacitance manometer.
- Degassing: Freeze-pump-thaw the sample (3 cycles) using liquid nitrogen to remove dissolved gases. Critical Step: Dissolved air will artificially inflate vapor pressure readings.
- Measurement: Thermostat the cell at 25°C, 50°C, and 75°C. Record pressure () at equilibrium.

- Analysis: Fit data to the Antoine Equation:

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References

- Bartell, L. S., & Roskos, R. R. (1966). Isotope Effects on Molar Volume and Surface Tension: Simple Theoretical Model and Experimental Data for Hydrocarbons. The Journal of Chemical Physics. [Link](#)
- Jancso, G., & Van Hook, W. A. (1974). Condensed Phase Isotope Effects (Especially Vapor Pressure Isotope Effects). Chemical Reviews. [Link](#)
- Yamada, T., et al. (2013). Multiple Deuteration of Alkanes Synergistically-Catalyzed by Platinum and Rhodium on Carbon. ChemCatChem.[4] [Link](#)
- NIST Chemistry WebBook.3-Methylhexane Thermophysical Properties. National Institute of Standards and Technology.[5] [Link](#)
- Wade, D. (1999). Deuterium isotope effects on noncovalent interactions between molecules. Chemico-Biological Interactions. [Link](#)

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- [1. isotope.com](https://isotope.com) [isotope.com]
- [2. scilit.com](https://scilit.com) [scilit.com]
- [3. yadda.icm.edu.pl](https://yadda.icm.edu.pl) [yadda.icm.edu.pl]
- [4. Hexane | Fisher Scientific](https://fishersci.com) [fishersci.com]
- [5. H/D isotope effect on the molar volume and thermal expansion of benzene - PubMed](#) [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Technical Guide: Thermodynamic Properties of Fully Deuterated 3-Methylhexane ()]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1627838/docs#technical-guide-thermodynamic-properties-of-fully-deuterated-3-methylhexane\]](https://www.benchchem.com/product/b1627838/docs#technical-guide-thermodynamic-properties-of-fully-deuterated-3-methylhexane)

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